

1,4-dibromohexane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1,4-Dibromohexane

Cat. No.: B1625608

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An In-depth Technical Guide to 1,4-Dibromohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-dibromohexane**, a halogenated hydrocarbon of interest in various chemical and pharmaceutical research applications. This document details its chemical and physical properties, outlines safety and handling procedures, and explores its synthetic applications.

Chemical and Physical Properties

1,4-Dibromohexane is a liquid organic compound with the molecular formula $C_6H_{12}Br_2$.^[1] It is characterized by a hexane backbone with bromine atoms substituted at the first and fourth carbon positions.

Table 1: Physical and Chemical Properties of **1,4-Dibromohexane**

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ Br ₂	[1]
Molecular Weight	243.97 g/mol	[1]
CAS Number	25118-28-9	[1]
Boiling Point	207.32°C (estimate)	ChemicalBook
Density	1.6020 g/cm ³	ChemicalBook
Refractive Index	1.5084	ChemicalBook
XLogP3	3.4	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	0	[1]
Rotatable Bond Count	3	[1]
Exact Mass	241.93058 Da	[1]
Monoisotopic Mass	241.93058 Da	[1]
Topological Polar Surface Area	0 Å ²	[1]
Heavy Atom Count	8	[1]

Safety and Hazard Information

While a specific Material Safety Data Sheet (MSDS) for **1,4-dibromohexane** is not readily available, data from related brominated alkanes indicate that it should be handled with care. Halogenated hydrocarbons, as a class, can pose several health risks.

General Hazards of Brominated Alkanes:

- Skin and Eye Irritation: May cause irritation upon contact.[2][3]
- Respiratory Tract Irritation: Inhalation of vapors may cause respiratory irritation.[2][3]

- Harmful if Swallowed: Ingestion may be harmful.[3][4]
- Aquatic Toxicity: May be toxic to aquatic life with long-lasting effects.[2][3]

Table 2: GHS Hazard Statements for Structurally Similar Bromoalkanes

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	[2]
H319	Causes serious eye irritation	[2]
H335	May cause respiratory irritation	[2]
H411	Toxic to aquatic life with long lasting effects	[5]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE). Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene) and a laboratory coat.[4]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

Fire-Fighting and Accidental Release Measures

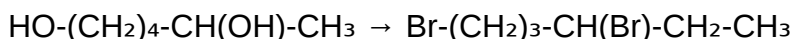
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Fire-Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]
- Accidental Release: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[5] Ensure adequate ventilation. Remove all sources of ignition.[5]

Experimental Protocols

Synthesis of 1,4-Dibromohexane (Proposed)

A specific, detailed experimental protocol for the synthesis of **1,4-dibromohexane** is not readily available in the reviewed literature. However, a plausible synthetic route can be adapted from the synthesis of its isomer, 1,6-dibromohexane, from the corresponding diol.

Reaction:



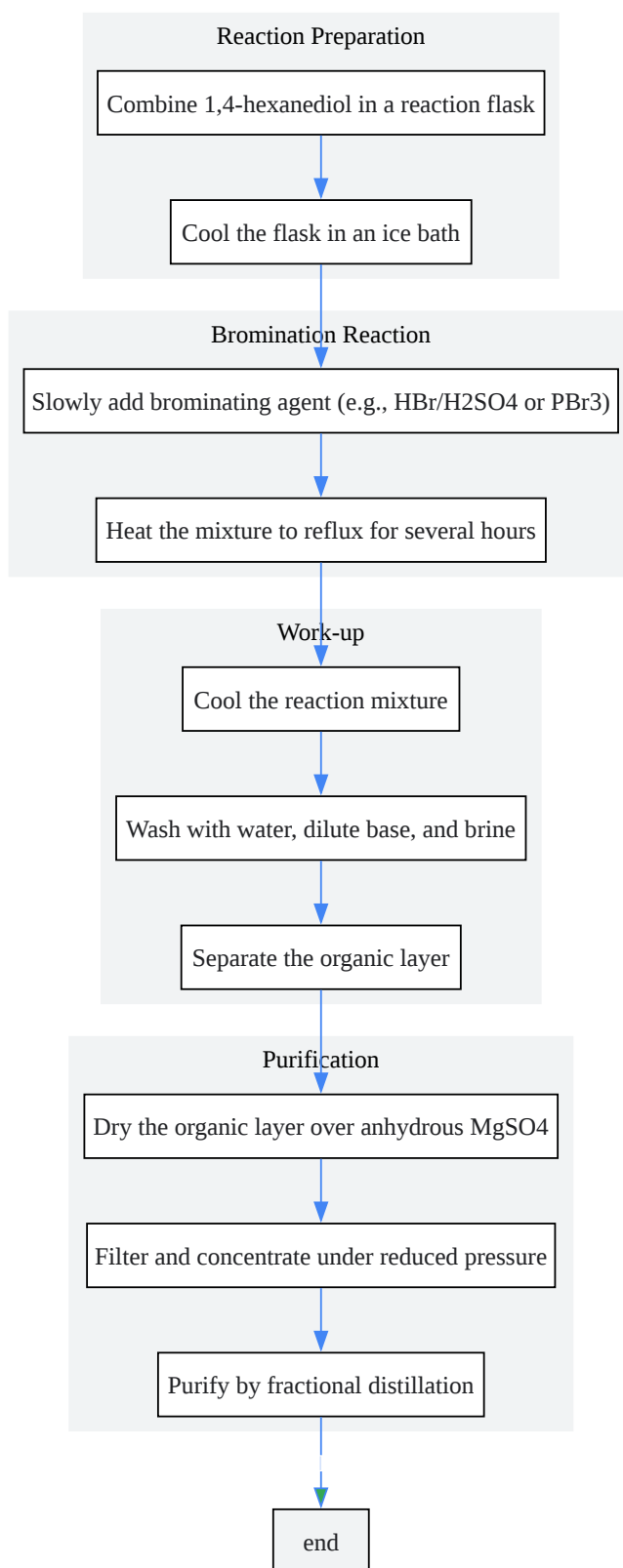
Conceptual Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place 1,4-hexanediol.
- Reagent Addition: Slowly add a brominating agent, such as hydrobromic acid (HBr) with a sulfuric acid catalyst, or phosphorus tribromide (PBr₃), to the flask while stirring and cooling

in an ice bath.

- **Reaction:** After the addition is complete, the reaction mixture is typically heated to reflux for several hours to ensure the complete conversion of the diol to the dibromoalkane.
- **Work-up:** After cooling, the reaction mixture is washed with water, a dilute base (e.g., sodium bicarbonate solution) to neutralize any remaining acid, and then brine.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The crude **1,4-dibromohexane** can then be purified by fractional distillation.

Diagram 1: Conceptual Workflow for the Synthesis of **1,4-Dibromohexane**



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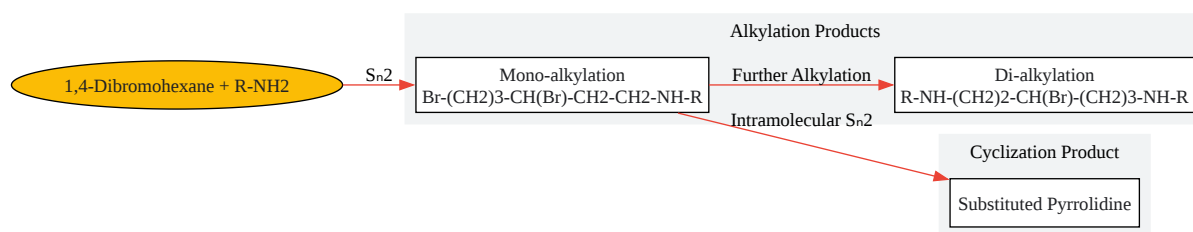
Caption: A conceptual workflow for the synthesis of **1,4-dibromohexane**.

Alkylation and Cyclization Reactions

Dibromoalkanes like **1,4-dibromohexane** are versatile reagents in organic synthesis, primarily used as alkylating agents and in the formation of cyclic compounds.

1,4-Dibromohexane can be used to alkylate primary and secondary amines. The reaction typically proceeds via a nucleophilic substitution (S_N2) mechanism. However, the reaction of a primary amine with a dibromoalkane can lead to a mixture of products, including mono- and di-alkylation, as well as cyclization to form a pyrrolidine ring, in this case, a substituted one.

Diagram 2: Potential Reaction Pathways of **1,4-Dibromohexane** with a Primary Amine



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Caption: Possible reaction pathways of **1,4-dibromohexane** with a primary amine.

Biological Activity and Signaling Pathways

There is currently no specific information available in the reviewed literature regarding the biological activity of **1,4-dibromohexane** or its interaction with any known signaling pathways. As a class, haloalkanes are known to have various biological effects, including potential carcinogenicity and toxicity to the liver and nervous system.[5] However, specific studies on the 1,4-dibromo isomer of hexane are lacking. Further research is required to elucidate any potential pharmacological or toxicological profile of this compound.

Conclusion

1,4-Dibromohexane is a chemical intermediate with potential applications in organic synthesis, particularly in alkylation and the formation of heterocyclic structures. While detailed safety and toxicological data for this specific isomer are limited, information from related compounds suggests that it should be handled with appropriate caution. The lack of data on its biological activity presents an opportunity for future research to explore its potential roles in drug discovery and development or to assess its toxicological impact. Professionals working with this compound should adhere to strict safety protocols and consult available literature on similar halogenated alkanes.

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